

Technical Guide: Comprehensive Purity Analysis of 2-(2-Methylphenoxy)benzoic Acid

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Compound of Interest

Compound Name: 2-(2-Methylphenoxy)benzoic acid

CAS No.: 6325-68-4

Cat. No.: B1584340

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8]

2-(2-Methylphenoxy)benzoic acid (CAS: 7021-09-2), also known as 2-(o-tolyloxy)benzoic acid, is a critical diaryl ether intermediate. It serves as the structural backbone for the strobilurin fungicide Kresoxim-methyl and various non-steroidal anti-inflammatory drug (NSAID) analogues.

Ensuring the purity of this intermediate is not merely a compliance exercise; it is a safety imperative.[1] Impurities carried forward into the synthesis of Kresoxim-methyl can lead to the formation of toxic side-products or significantly reduce the yield of the subsequent esterification and oximation steps.

This guide moves beyond generic protocols to provide a field-proven, robust analytical strategy. We focus on High-Performance Liquid Chromatography (HPLC) for related substances and Gas Chromatography (GC) for volatile organic impurities, grounded in ICH Q2(R2) validation principles.

Chemical Foundation: Synthesis & Impurity Origins

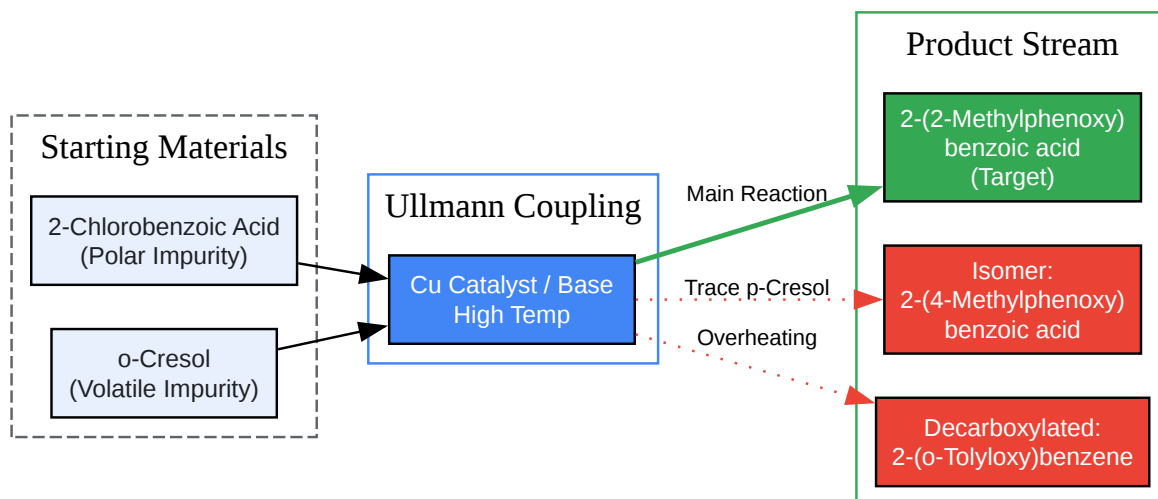
To analyze purity effectively, one must understand the genesis of impurities. This molecule is typically synthesized via an Ullmann-type ether coupling between 2-chlorobenzoic acid and o-cresol (2-methylphenol) in the presence of a copper catalyst and a base.

Critical Impurity Profile

- Unreacted Precursors:
 - 2-Chlorobenzoic acid: Highly polar, elutes early in RP-HPLC.
 - o-Cresol: Volatile, prone to tailing in HPLC; best quantified by GC.
- Side Reactions:
 - Decarboxylation products: 2-(o-tolyloxy)benzene (rare but non-polar).
 - Isomers: If the o-cresol starting material contains p-cresol, the impurity 2-(4-methylphenoxy)benzoic acid will form. This is a critical separation as it is structurally nearly identical to the analyte.
- Inorganic Residues: Copper (catalyst) and inorganic salts.

Visualization: Synthesis & Impurity Pathway

The following diagram maps the synthesis route to potential analytical targets.



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Caption: Figure 1. Synthesis pathway of **2-(2-Methylphenoxy)benzoic acid** highlighting the origin of critical impurities.

Primary Analytical Workflow: RP-HPLC

The carboxylic acid moiety ($\text{pK}_a \approx 3.1$) necessitates pH control. If the mobile phase pH is near the pK_a , the analyte will split between ionized and non-ionized forms, causing peak splitting or severe tailing.

Expert Insight: We utilize a mobile phase pH of 2.5. This suppresses ionization, keeping the analyte in its neutral, hydrophobic form, ensuring sharp peaks and strong retention on the C18 column.

Protocol A: HPLC for Purity & Related Substances[2][9]

Parameter	Specification	Rationale
Column	C18, 150 x 4.6 mm, 3.5 μ m (e.g., Zorbax Eclipse Plus or equivalent)	3.5 μ m provides better resolution of isomers than 5 μ m without the high backpressure of sub-2 μ m.
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.2)	Suppresses carboxylic acid ionization.
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong elution strength for the diaryl ether backbone.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Column Temp	30°C	Controls viscosity and retention time reproducibility.
Detection	UV at 235 nm (Primary), 254 nm (Secondary)	235 nm targets the carbonyl/ether conjugation for max sensitivity.
Injection Vol	5 - 10 μ L	Prevent column overload.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	70	30	Initial Hold
2.0	70	30	Isocratic for polar impurities
15.0	10	90	Gradient to elute hydrophobic product
18.0	10	90	Wash
18.1	70	30	Re-equilibration
23.0	70	30	End of Run

Self-Validating System Suitability (SST)

Before running samples, the system must pass these criteria to ensure data trustworthiness:

- Resolution (R_s): > 2.0 between 2-Chlorobenzoic acid and **2-(2-Methylphenoxy)benzoic acid**.
- Tailing Factor (T): $0.8 < T < 1.5$ for the main peak (Crucial for acidic analytes).
- RSD (Area): $< 0.5\%$ for 5 replicate injections of the standard.

Secondary Analysis: Residual Solvents & Volatiles

While HPLC handles the main salt/acid, unreacted o-cresol is best analyzed via Gas Chromatography due to its volatility and poor UV response relative to the benzoic acid core.

Protocol B: Headspace GC-FID for o-Cresol

- Column: DB-624 or equivalent (Cyanopropylphenyl dimethyl polysiloxane).
- Carrier Gas: Helium or Nitrogen (Constant flow 1.5 mL/min).
- Detector: FID at 250°C.
- Oven: 40°C (hold 5 min) $\rightarrow$ 10°C/min $\rightarrow$ 220°C.
- Rationale: The DB-624 phase is specifically designed for volatile organic solvents and phenols, separating o-cresol from potential solvent residues like toluene or methanol.

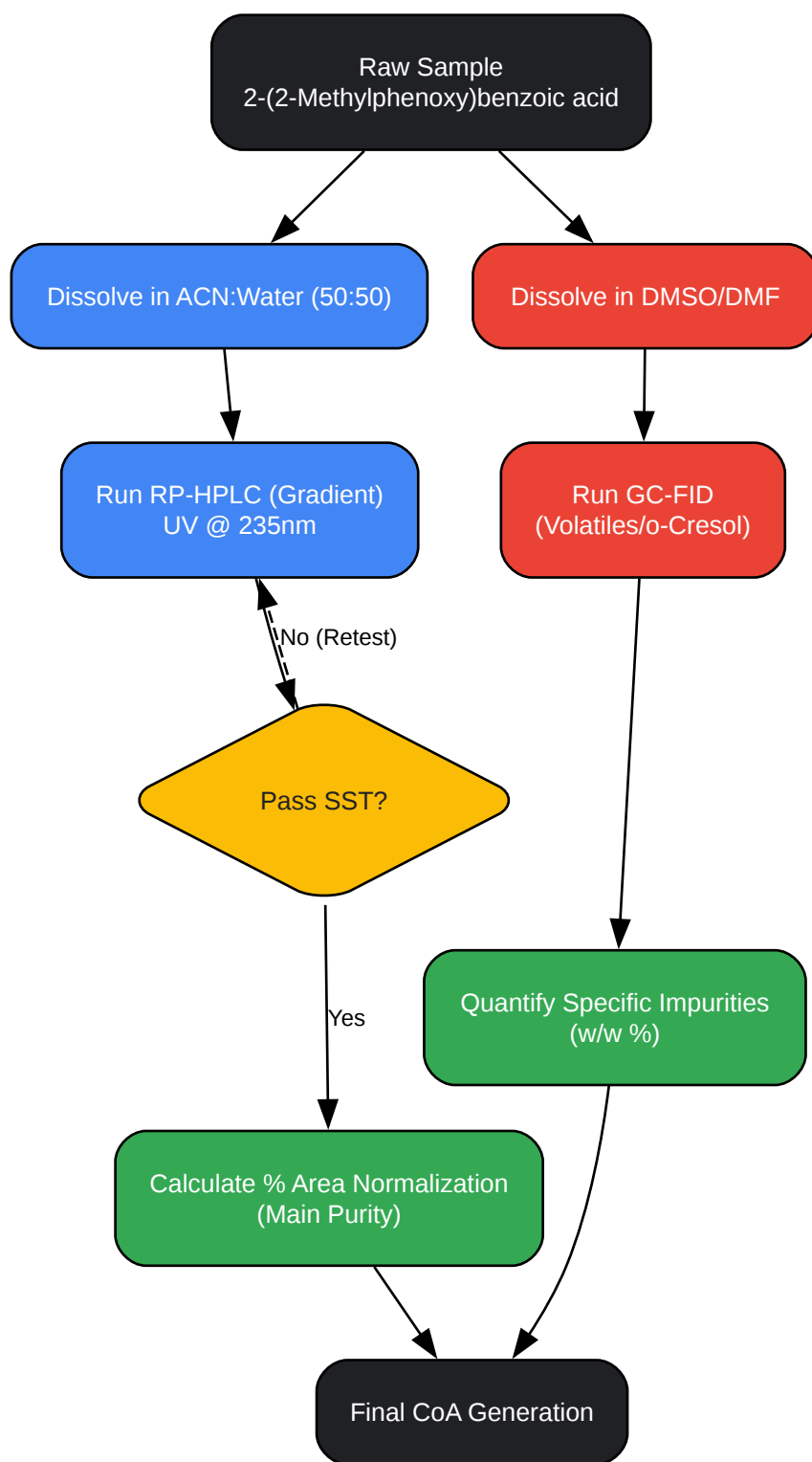
Method Validation Strategy (ICH Q2(R2))

To transition this method from R&D to QC, validation is mandatory.

Characteristic	Acceptance Criteria	Experimental Approach
Specificity	No interference at retention time of main peak.	Inject blank, placebo, and individual impurities. Use Peak Purity (DAD) to confirm no co-elution.
Linearity	$R^2 > 0.999$	5 levels from 50% to 150% of target concentration.
Accuracy (Recovery)	98.0% - 102.0%	Spike known amounts of impurities into the sample matrix.
LOD / LOQ	$S/N > 3$ (LOD), $S/N > 10$ (LOQ)	Determine for 2-Chlorobenzoic acid and o-Cresol specifically.
Robustness	System Suitability remains valid.	Deliberately vary pH (± 0.2), Flow (± 0.1 mL/min), and Temp ($\pm 5^\circ\text{C}$).

Analytical Logic Flow

The following diagram illustrates the decision matrix for a complete purity assessment.



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Caption: Figure 2. Integrated Analytical Workflow for Purity and Impurity Quantification.

References

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